

Navigating the Safe Disposal of Bis(2-chloroethyl) ether: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-chloroethyl) ether*

Cat. No.: *B1667311*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of hazardous chemicals is a cornerstone of laboratory safety and environmental responsibility. **Bis(2-chloroethyl) ether** (BCEE), a compound used in the synthesis of pesticides and as a solvent, is classified as a hazardous waste and a suspected human carcinogen, necessitating strict adherence to disposal protocols.^{[1][2]} This guide provides essential safety and logistical information for the proper disposal of **bis(2-chloroethyl) ether**, ensuring the protection of laboratory personnel and the environment.

Immediate Safety and Handling Precautions

Before beginning any procedure involving **bis(2-chloroethyl) ether**, it is critical to be aware of its hazards. BCEE is a flammable, combustible liquid that is fatal if swallowed, inhaled, or in contact with skin.^{[3][4]} It is also suspected of causing cancer. Uninhibited BCEE can form explosive peroxides upon exposure to air and light.^[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[6] Immediately remove and launder contaminated clothing before reuse.^[6]

- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs. A recommended filter type is for organic gases and vapors (Type A, Brown).[6]

Handling and Storage:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][6]
- Store away from heat, sparks, open flames, and other sources of ignition.[5][6] Use only non-sparking tools and explosion-proof equipment.[6]
- Ground and bond containers and receiving equipment to prevent static discharge.[6]
- Store locked up, accessible only to authorized personnel.[6]
- Avoid contact with incompatible materials such as oxidizing agents, chlorosulfonic acid, oleum, and metals.[5]

Bis(2-chloroethyl) ether Properties

The following table summarizes key quantitative data for **bis(2-chloroethyl) ether**.

Property	Value
CAS Number	111-44-4[1]
Molecular Formula	C ₄ H ₈ Cl ₂ O[3][5]
Molecular Weight	143.01 g/mol [3]
Appearance	Clear, colorless liquid with a strong, unpleasant odor[1][5]
Boiling Point	178 °C (352 °F)[1]
Melting Point	-47 °C to -58 °F[4]
Flash Point	55 °C (131 °F)[1][4]
Density	1.22 g/cm ³ at 20 °C (denser than water)[1]
Solubility in Water	10,200 mg/L (dissolves easily)[1][7]
Vapor Density	4.93 (heavier than air)[1]
EPA Hazardous Waste No.	U025[1]

Step-by-Step Disposal Protocol

Bis(2-chloroethyl) ether is classified as a hazardous waste and must be disposed of according to local, regional, and national regulations.[6][7] The primary recommended method of disposal is controlled incineration.[1] Do not wash **bis(2-chloroethyl) ether** into the sewer system.[5]

1. Waste Segregation and Collection:

- All waste contaminated with **bis(2-chloroethyl) ether** must be segregated from other, non-hazardous waste streams.[8]
- Liquid Waste: Collect all solutions containing BCEE in a dedicated, sealed, and clearly labeled, corrosion-resistant container.[8]
- Solid Waste: Place all contaminated solids (e.g., unused compound, absorbent pads, gloves, pipette tips) into a designated, sealed, and clearly labeled hazardous waste container.[8]

- Contaminated Glassware: "Empty" vials, flasks, and other glassware that have been in contact with BCEE should be treated as hazardous waste and not rinsed into the sink.[8] Broken glassware must be decontaminated or incinerated.[1]

2. Waste Containerization and Labeling:

- Use robust, leak-proof containers appropriate for hazardous chemical waste.
- Ensure containers are kept tightly closed except when adding waste.[6]
- Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**Bis(2-chloroethyl) ether**".[8]

3. On-site Storage:

- Store waste containers in a designated, cool, dry, and well-ventilated secondary containment area.[5][8]
- This storage area should be away from incompatible materials.[5]

4. Final Disposal:

- Arrange for a licensed professional waste disposal service to collect, transport, and dispose of the hazardous waste.[8]
- The preferred disposal method is high-temperature incineration at a licensed hazardous waste facility.[1][8] Incineration should be complete to prevent the formation of phosgene, and an acid scrubber is necessary to remove the resulting halo acids.[1]

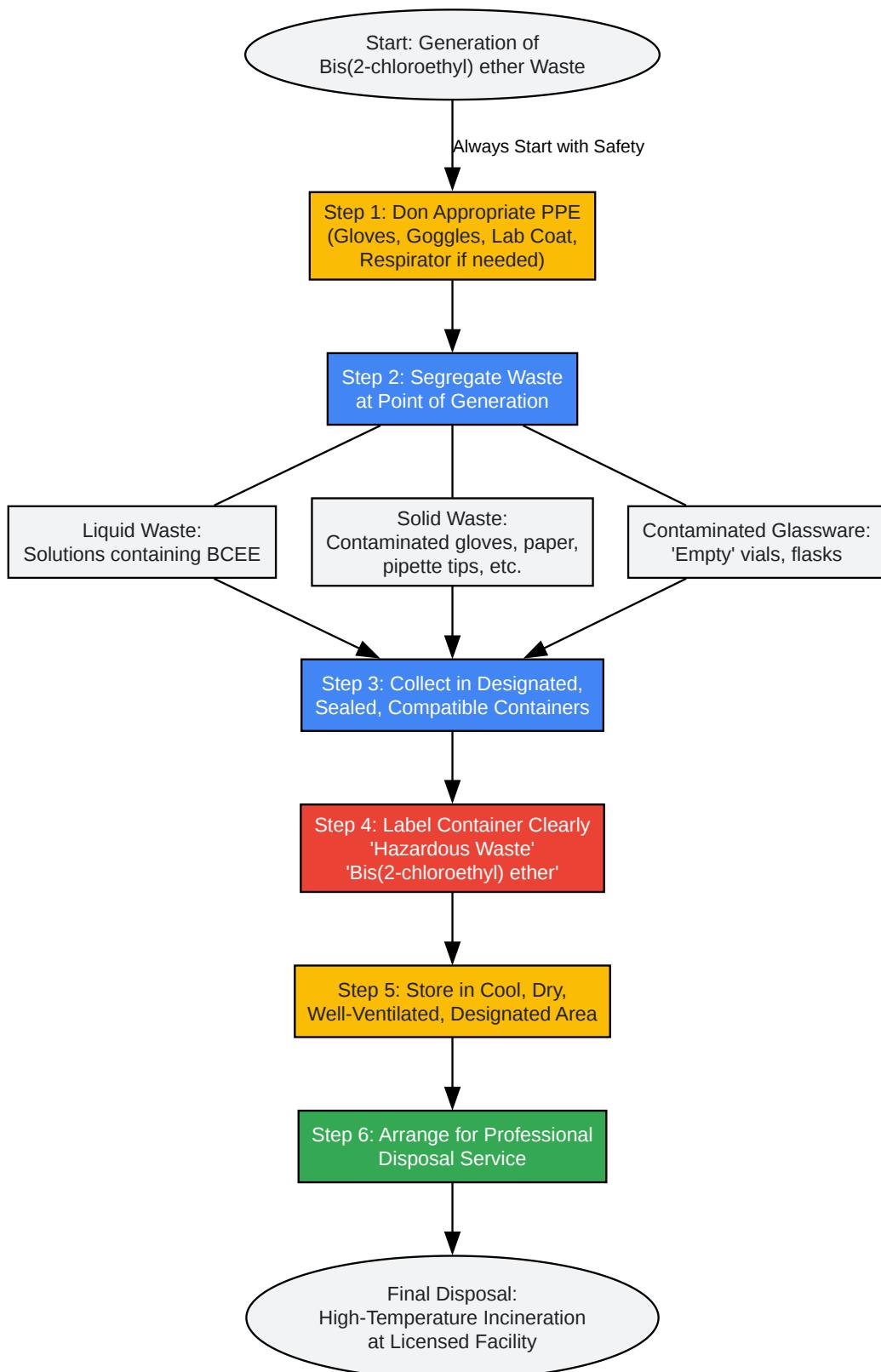
Emergency Spill Procedures

In the event of a spill or leak, follow these steps immediately:

- Evacuate: Evacuate all personnel from the immediate spill area and secure all entrances.[5]
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[5]

- Ventilate: Ventilate the area of the spill.[5]
- Contain and Absorb: Contain the spill using an inert absorbent material such as sand, dry earth, or vermiculite.[5][6]
- Collect: Using non-sparking tools, carefully collect the absorbed material and place it into a designated, sealed, and labeled hazardous waste container for disposal.[5][6]
- Decontaminate: Decontaminate the spill area according to your institution's established protocols for hazardous chemicals.
- Do not wash the spill into any sewer or drain.[5]

Below is a diagram illustrating the logical workflow for the proper disposal of **bis(2-chloroethyl) ether**.

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- To cite this document: BenchChem. [Navigating the Safe Disposal of Bis(2-chloroethyl) ether: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1667311#bis-2-chloroethyl-ether-proper-disposal-procedures>]

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